

The Role of CRT0063465 in Cancer Metabolism and Metastasis: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CRT0063465

Cat. No.: B1192434

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Introduction

CRT0063465 is a novel pyrazolopyrimidine compound that has emerged as a significant modulator of key cellular processes implicated in cancer progression. This small molecule acts as a ligand for human phosphoglycerate kinase 1 (PGK1), a crucial enzyme in the glycolytic pathway, and the stress sensor protein DJ-1 (also known as PARK7). Through its interaction with this previously unknown PGK1/DJ-1 complex, **CRT0063465** exerts influence over the shelterin complex and telomere length regulation, thereby connecting cellular metabolism and stress responses to the machinery of cellular immortality and genomic stability. This technical guide provides an in-depth overview of **CRT0063465**, focusing on its mechanism of action, its impact on cancer metabolism and metastasis, and the experimental methodologies used to elucidate its function.

Core Mechanism of Action

CRT0063465's primary mechanism involves its binding to the glycolytic enzyme PGK1 and the oxidative stress sensor DJ-1. Research has demonstrated that these two proteins form a complex within cells. **CRT0063465** modulates the activities of this complex, which in turn influences telomere signaling pathways. This interaction is significant as it links glucose homeostasis and oxidative stress, two hallmarks of cancer metabolism, directly to the regulation of telomere length and stability.

The binding of **CRT0063465** to PGK1 occurs at the nucleotide-binding site, with a dissociation constant (Kd) of 24 μ M.^[1] This interaction appears to be central to the compound's ability to modulate downstream cellular processes.

Impact on Cancer Metabolism

Cancer cells are characterized by altered metabolic pathways, most notably a reliance on aerobic glycolysis, a phenomenon known as the Warburg effect. PGK1 is a pivotal enzyme in this pathway, catalyzing the first ATP-generating step. By targeting PGK1, **CRT0063465** has the potential to disrupt the energy production of cancer cells, thereby inhibiting their proliferation and survival.

Furthermore, DJ-1 is a multifunctional protein that protects cells from oxidative stress, a common feature of the tumor microenvironment. The interaction of **CRT0063465** with the PGK1/DJ-1 complex suggests a role in modulating the cellular response to metabolic and oxidative stress, which are critical for cancer cell adaptation and survival.

Role in Metastasis Research

Metastasis, the spread of cancer cells to distant organs, is a complex process that requires cancer cells to adapt to new microenvironments and survive various cellular stresses. The ability of **CRT0063465** to modulate stress-response pathways through DJ-1 and influence cellular energetics via PGK1 suggests a potential role in interfering with the metastatic cascade. While direct studies on **CRT0063465** and metastasis are still emerging, its known targets are deeply implicated in metastatic processes. PGK1 overexpression has been linked to enhanced migratory and invasive capabilities of cancer cells. DJ-1 is also known to promote epithelial-to-mesenchymal transition (EMT), a key process in metastasis.

Quantitative Data Summary

The following tables summarize the key quantitative findings from preclinical studies of **CRT0063465**.

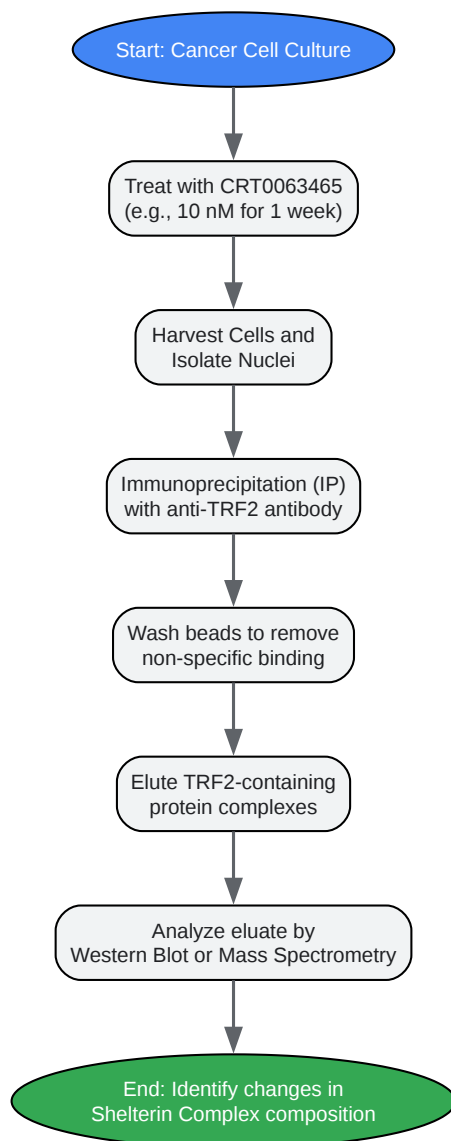
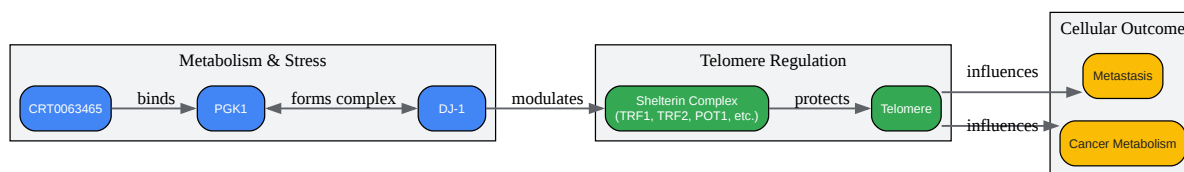
Parameter	Value	Cell Line(s)	Reference
Binding Affinity (Kd) of CRT0063465 to PGK1	24 μ M	-	^[1]

Experiment	Treatment Conditions	Outcome	Cell Line	Reference
Hypoglycemic Telomere Shortening	10 nM and 100 nM CRT0063465, up to 84 days	Blocked hypoglycemic telomere shortening	HCT116	[1]
Shelterin Complex Modulation	10 nM CRT0063465, 1 week	Modulated the composition of the shelterin complex	HCT116	[1]
Cytotoxicity Protection	100 nM CRT0063465, up to 100 hours	Protected against Bleomycin-induced cytotoxicity	A2780	[1]

Signaling Pathways and Experimental Workflows

Signaling Pathway of CRT0063465

The following diagram illustrates the proposed signaling pathway through which **CRT0063465** exerts its effects. **CRT0063465** targets the PGK1/DJ-1 complex. This complex, in turn, interacts with TRF2, a key component of the shelterin complex, at the telomeres. This interaction modulates the composition and function of the shelterin complex, ultimately affecting telomere length and stability. This pathway provides a mechanistic link between cellular metabolism (via PGK1), stress response (via DJ-1), and the machinery of cellular aging and genomic stability.



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- To cite this document: BenchChem. [The Role of CRT0063465 in Cancer Metabolism and Metastasis: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1192434#crt0063465-in-cancer-metabolism-and-metastasis-research]

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